Technical Profile: 2-(2-Cyclohexylethoxy)-4-methylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2-(2-Cyclohexylethoxy)-4-methylaniline*
CAS No.:	*946683-20-1*
Cat. No.:	*B3171560*

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CAS Number: 946683-20-1 Document Type: Technical Monograph & Synthesis Guide Version: 1.0 (Current as of 2026)

Part 1: Executive Summary & Chemical Identity

2-(2-Cyclohexylethoxy)-4-methylaniline (CAS 946683-20-1) is a specialized aromatic amine intermediate used primarily in medicinal chemistry.[1] It serves as a critical building block for synthesizing small molecule drugs, particularly in the development of Tyrosine Kinase Inhibitors (TKIs) and G-Protein Coupled Receptor (GPCR) ligands. The compound features a lipophilic cyclohexylethyl ether tail at the ortho-position relative to the amine, a structural motif often employed to occupy hydrophobic pockets within protein binding sites (e.g., the ATP-binding pocket of kinases).

Chemical Identification Data

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Property	Specification
Chemical Name	2-(2-Cyclohexylethoxy)-4-methylaniline
CAS Number	946683-20-1
Molecular Formula	$C_{15}H_{23}NO$
Molecular Weight	233.35 g/mol
SMILES	CC1=CC(OCCC2CCCCC2)=C(N)C=C1
InChI Key	Derived from structure
Structural Class	Ortho-alkoxy Aniline / Toluidine Derivative
Appearance	Pale yellow to brown viscous oil or low-melting solid

Part 2: Synthesis & Manufacturing Protocol

The synthesis of CAS 946683-20-1 typically follows a convergent route involving the alkylation of a nitrophenol precursor followed by reduction. This protocol ensures high regioselectivity and minimizes over-alkylation byproducts.

Retro-Synthetic Analysis (Graphviz)

The following diagram illustrates the logical disconnection of the target molecule into commercially available precursors: 4-Methyl-2-nitrophenol and 2-Cyclohexylethyl bromide.

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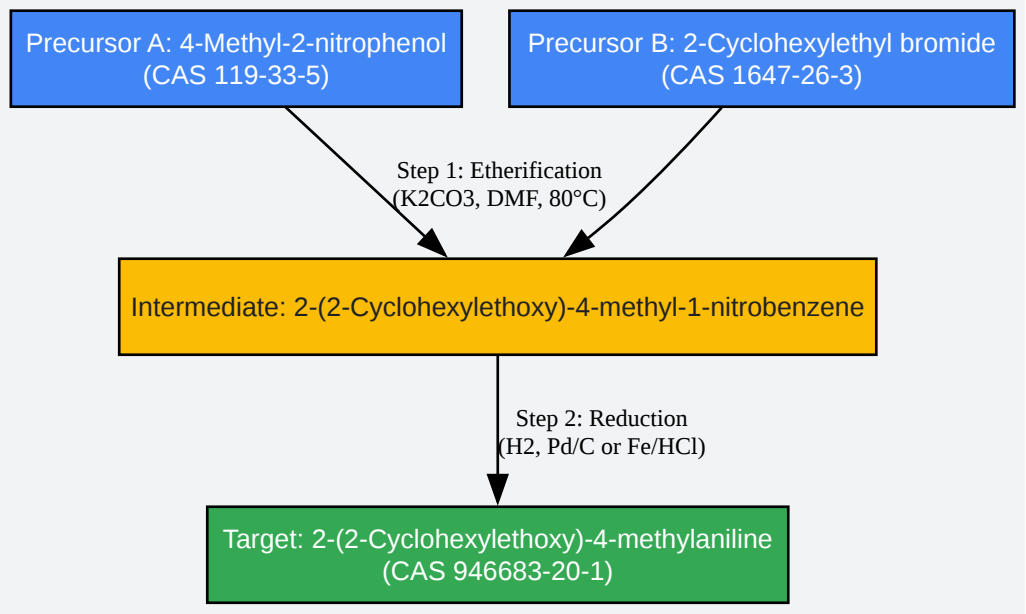

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Figure 1: Convergent synthesis pathway for CAS 946683-20-1 via Williamson ether synthesis and nitro reduction.

Detailed Experimental Protocol

Step 1: Williamson Ether Synthesis

Objective: Formation of the ether linkage between the phenolic oxygen and the cyclohexylethyl tail.

- Reagents:
  - 4-Methyl-2-nitrophenol (1.0 eq)
  - 2-Cyclohexylethyl bromide (1.1 eq)
  - Potassium Carbonate (K_2CO_3) (2.0 eq, anhydrous)
  - Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile.
- Procedure:

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- Charge a reaction vessel with 4-Methyl-2-nitrophenol and K_2CO_3 in DMF. Stir at room temperature for 30 minutes to generate the phenoxide anion.
- Add 2-Cyclohexylethyl bromide dropwise.
- Heat the mixture to 80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) for the disappearance of the phenol.
- Workup: Cool to RT, pour into ice water. Extract with Ethyl Acetate (3x). Wash organics with 1M NaOH (to remove unreacted phenol), water, and brine. Dry over Na_2SO_4 and concentrate.
- Yield Expectation: 85–92% (Yellow oil/solid).

Step 2: Nitro Group Reduction

Objective: Selective reduction of the nitro group to the primary amine without cleaving the ether.

- Reagents:
  - Intermediate Nitro compound (from Step 1)
  - Catalyst: 10% Pd/C (5 wt% loading) or Iron powder (Fe) with NH_4Cl.
  - Solvent: Ethanol or Methanol.
  - Hydrogen Gas (H_2) (Balloon pressure sufficient).
- Procedure (Catalytic Hydrogenation):
  - Dissolve the nitro intermediate in Ethanol.
  - Add Pd/C catalyst carefully under inert atmosphere (N_2).
  - Purge with H_2 and stir vigorously at RT for 2–4 hours.
  - Workup: Filter through a Celite pad to remove the catalyst. Concentrate the filtrate under reduced pressure.

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- Purification: If necessary, purify via flash column chromatography (Hexane:EtOAc gradient) or recrystallization (Ethanol/Water).
- Yield Expectation: 90–95%.

Part 3: Analytical Characterization & QC

To ensure the material is suitable for high-value pharmaceutical research, the following quality control parameters must be met.

Expected Analytical Profile

Method	Characteristic Signals / Result
^{1}H NMR (400 MHz, DMSO-d_6)	δ 6.5–6.8 ppm: Aromatic protons (3H, characteristic 1,2,4-substitution pattern).δ 4.5 ppm: Broad singlet (-NH_2, 2H, exchangeable).δ 3.9 ppm: Triplet (-O-CH_2-, 2H).δ 2.1 ppm: Singlet (-CH_3, 3H).δ 0.9–1.8 ppm: Multiplets (Cyclohexyl + Ethyl chain protons).
HPLC Purity	> 98.0% (Area %) at 254 nm.
Mass Spectrometry (ESI+)	$[M+H]^+$ = 234.2 m/z.
Appearance	Off-white to pale brown solid or viscous oil.

QC Decision Logic (Graphviz)

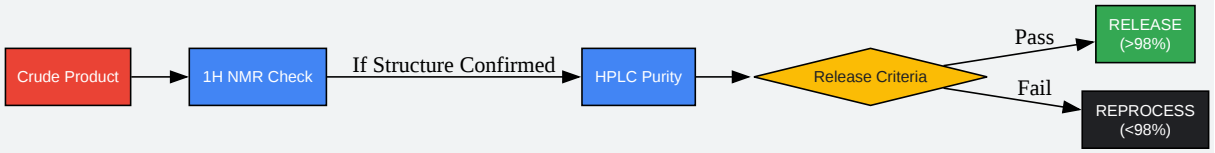

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Figure 2: Quality Control workflow for validating CAS 946683-20-1 batches.

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Part 4: Safety & Handling

- Hazards: As an aniline derivative, this compound should be treated as potentially toxic by inhalation, ingestion, and skin contact. It may cause skin sensitization and eye irritation.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine group (browning).
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle only in a fume hood.

References

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- To cite this document: BenchChem. [Technical Profile: 2-(2-Cyclohexylethoxy)-4-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3171560/docs#technical-profile-2-2-cyclohexylethoxy-4-methylaniline]

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